

Commercial Availability and Synthesis of 2-Iodo-6-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Iodo-6-methylpyridine

Cat. No.: B1337604

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the commercial availability of **2-Iodo-6-methylpyridine** (CAS No. 62674-71-9), a key building block in pharmaceutical and materials science research. It includes a detailed summary of suppliers, available quantities, purities, and pricing information. Furthermore, this guide presents a detailed, step-by-step experimental protocol for the laboratory-scale synthesis of **2-Iodo-6-methylpyridine**, primarily focusing on a Sandmeyer-type reaction from 2-amino-6-methylpyridine. Safety data and logical workflows for procurement and synthesis are also provided to assist researchers in their endeavors.

Introduction

2-Iodo-6-methylpyridine is a substituted pyridine derivative of significant interest in organic synthesis. The presence of a reactive iodine atom at the 2-position and a methyl group at the 6-position makes it a versatile intermediate for the introduction of the 6-methylpicolinyl moiety in the development of novel pharmaceuticals and functional materials. Its use in cross-coupling reactions and as a precursor for more complex heterocyclic structures underscores its importance in medicinal chemistry and drug discovery. This guide aims to provide researchers with the necessary information to procure or synthesize this valuable compound.

Commercial Availability

2-Iodo-6-methylpyridine is readily available from a variety of chemical suppliers. The typical purity offered is $\geq 95\%$, with higher purities also commercially accessible. The following table summarizes the availability of **2-Iodo-6-methylpyridine** from a selection of suppliers. Please note that pricing is subject to change and may vary based on the supplier and quantity ordered.

Supplier	CAS Number	Purity	Available Quantities	Price (USD)
ChemShuttle	62674-71-9	95%	10g, 25g	\$200 (10g), \$400 (25g)[1]
Cenmed	62674-71-9	$\geq 98\%$	5g	Contact for pricing
Advent Chembio	62674-71-9	95%	5g	Contact for pricing[2]
Weifang Yangxu Group	62674-71-9	99%	Milligram to Kilogram	Contact for pricing[3]
ECHO Chemical	62674-71-9	Not Specified	5g	Contact for pricing[4]
BLD Pharm	62674-71-9	Not Specified	Various	Contact for pricing[5]
Santa Cruz Biotechnology	62674-71-9	Not Specified	Various	Contact for pricing[6]
Sigma-Aldrich	62674-71-9	98%	Not Specified	Contact for pricing
ChemExpress	62674-71-9	Not Specified	250mg, 1g, 5g, 10g, 25g	\$7 (250mg) - \$312 (25g)[7]
SynQuest Laboratories	62674-71-9	Not Specified	POA, Bulk	Contact for pricing[8]

Synthesis of 2-Iodo-6-methylpyridine

For researchers who prefer to synthesize the compound in-house, a common and effective method is the Sandmeyer reaction, starting from the readily available 2-amino-6-methylpyridine. This reaction involves the diazotization of the amino group followed by displacement with an iodide salt. An alternative, though less common, route involves a halogen exchange reaction from 2-bromo-6-methylpyridine.

Experimental Protocol: Synthesis via Sandmeyer Reaction

This protocol details the synthesis of **2-Iodo-6-methylpyridine** from 2-amino-6-methylpyridine.

Reagents and Materials:

- 2-Amino-6-methylpyridine
- Hydrobromic acid (48%)
- Bromine
- Sodium nitrite (NaNO_2)
- Sodium hydroxide (NaOH)
- Potassium iodide (KI)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Ice-salt bath
- Round-bottom flask (1 L)
- Stirring apparatus
- Dropping funnel
- Standard laboratory glassware

Procedure:

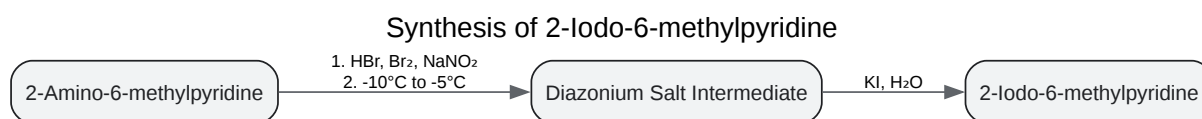
- Diazotization:
 - In a 1 L round-bottom flask equipped with a mechanical stirrer, add 31 g (286.6 mmol) of 2-amino-6-methylpyridine to 170 mL of 48% hydrobromic acid at room temperature.[\[9\]](#)
 - Cool the resulting mixture to -10 °C using an ice-salt bath.[\[9\]](#)
 - Slowly add 40 mL of bromine dropwise over 40 minutes, ensuring the temperature is maintained at or below -5 °C.[\[9\]](#)
 - Stir the orange-colored mixture for an additional 1.5 hours at this temperature.[\[9\]](#)
 - In a separate beaker, dissolve 55 g (779.2 mmol) of sodium nitrite in 70 mL of water.[\[9\]](#)
 - Add the sodium nitrite solution dropwise to the reaction mixture, maintaining the temperature at -10 °C. Stir for another 1.5 hours.[\[9\]](#)
- Iodination:
 - While maintaining the cold temperature, slowly add a solution of potassium iodide (sufficient to provide a molar excess) in water to the diazotized mixture. Nitrogen gas will be evolved.
 - Allow the reaction mixture to slowly warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
 - Carefully neutralize the reaction mixture by the dropwise addition of a cooled, concentrated solution of sodium hydroxide (e.g., 200 g in 200 mL of water) while keeping the temperature below 0 °C.[\[9\]](#)
 - Once neutralized, extract the aqueous layer with diethyl ether (3 x 150 mL).[\[9\]](#)
 - Combine the organic layers and dry over anhydrous magnesium sulfate.[\[9\]](#)

- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product as a brown oil.[9]
- Further purification can be achieved by vacuum distillation.

Visualized Workflows

Synthesis Pathway

The following diagram illustrates the synthetic route from 2-amino-6-methylpyridine to **2-Iodo-6-methylpyridine** via the Sandmeyer reaction.



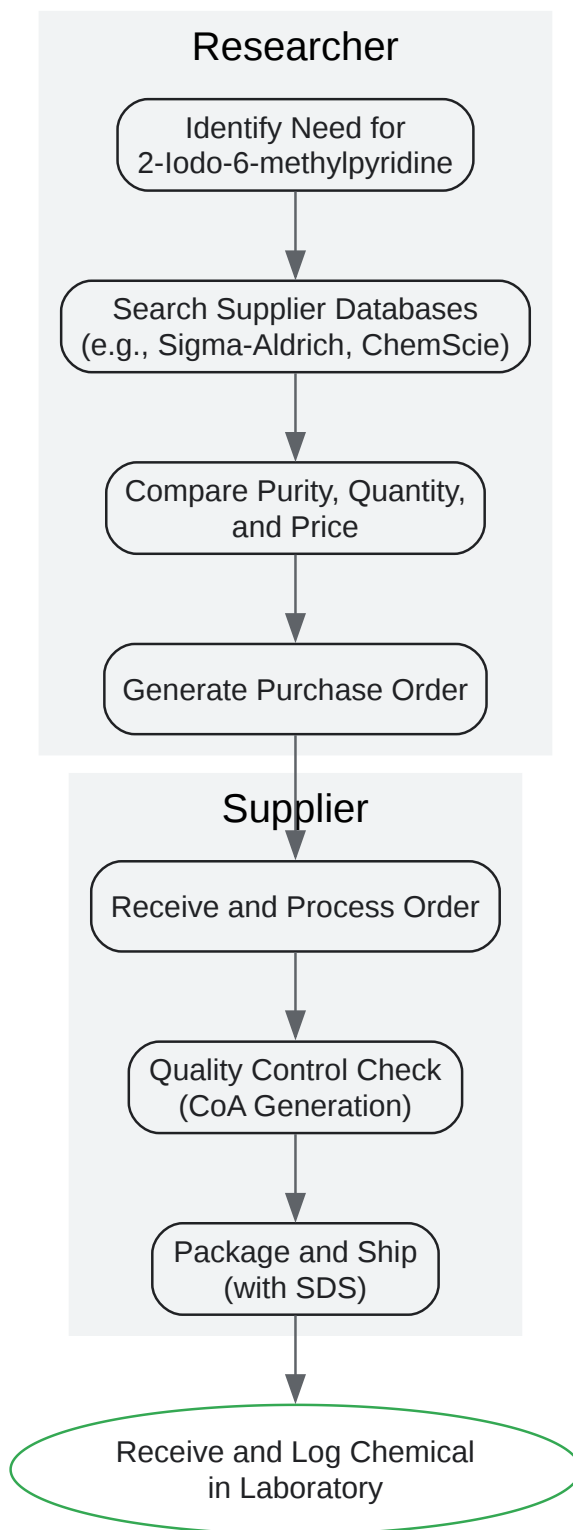
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Caption: Synthetic pathway for **2-Iodo-6-methylpyridine**.

Procurement Workflow

This diagram outlines the typical workflow for a researcher to acquire a specialty chemical like **2-Iodo-6-methylpyridine**.

Procurement Workflow for Specialty Chemicals



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Caption: A typical procurement workflow for researchers.

Safety Information

2-Iodo-6-methylpyridine is a chemical that should be handled with appropriate safety precautions in a laboratory setting. While a specific, comprehensive safety data sheet (SDS) was not found in the immediate search, general safety guidelines for iodo- and pyridine-containing compounds should be followed. It is imperative to obtain and review the supplier-specific SDS before handling this compound. Based on data for similar compounds, it may cause skin and eye irritation. Inhalation and ingestion should be avoided. Always use personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when working with this chemical. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

2-Iodo-6-methylpyridine is a commercially accessible and synthetically valuable compound for researchers in drug development and materials science. This guide provides a solid foundation for its procurement by summarizing key supplier information. For those opting for in-house synthesis, a detailed and reliable experimental protocol is provided, along with a clear visualization of the synthetic pathway. By following the outlined procedures and safety precautions, researchers can effectively incorporate **2-Iodo-6-methylpyridine** into their research and development pipelines.

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